

# Indole-5-carboxaldehyde: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Indole-5-carboxaldehyde*

Cat. No.: B021537

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Indole-5-carboxaldehyde** (CAS No. 1196-69-6), a key intermediate in pharmaceutical and chemical synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing potential risks associated with the handling of this compound.

## Hazard Identification and Classification

**Indole-5-carboxaldehyde** is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.[1][2][3]

GHS Hazard Statements:

- H315: Causes skin irritation[3][4]
- H319: Causes serious eye irritation[3][4]
- H335: May cause respiratory irritation[3]

## Quantitative Safety Data

The following tables summarize the key quantitative data for **Indole-5-carboxaldehyde**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO	<a href="#">[1]</a> <a href="#">[5]</a>
Molecular Weight	145.16 g/mol	<a href="#">[3]</a> <a href="#">[5]</a>
Appearance	White to Yellow to Orange powder to crystal	<a href="#">[4]</a> <a href="#">[6]</a>
Melting Point	100-103 °C	<a href="#">[5]</a> <a href="#">[7]</a>
Boiling Point	339.1 °C at 760 mmHg	<a href="#">[7]</a>
Flash Point	166.8 °C	<a href="#">[7]</a>
Solubility	Soluble in DMSO and Methanol. Insoluble in water.	<a href="#">[7]</a>
Storage Temperature	0-8 °C	<a href="#">[6]</a>

Table 2: Toxicological Data

Hazard Classification	Category	Target Organs	Notes	Reference
Skin Corrosion/Irritation	Category 2	Skin	Causes skin irritation.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Serious Eye Damage/Eye Irritation	Category 2A	Eyes	Causes serious eye irritation.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3	Respiratory system	May cause respiratory irritation.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>

No specific LD50 or LC50 data for **Indole-5-carboxaldehyde** was found in the provided search results. The hazard classifications are based on existing data and computational models.

# Experimental Protocols for Hazard Assessment

The hazard classifications for **Indole-5-carboxaldehyde** are based on standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). The methodologies for these key experiments are detailed below.

## Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

Objective: To determine the potential of a substance to cause skin irritation or corrosion.

Methodology:

- Animal Model: The albino rabbit is the preferred species for this test.[6][8]
- Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the animal is clipped. Only animals with healthy, intact skin are used.[8]
- Application: A single dose of 0.5 g of the solid test substance (moistened with a suitable vehicle) is applied to a small area of the skin (approximately 6 cm<sup>2</sup>) and covered with a gauze patch.[6][9] An untreated area of skin serves as a control.
- Exposure: The exposure period is 4 hours.[6] After this period, the residual test substance is removed.
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[9] Observations are continued for up to 14 days to assess the reversibility of any observed effects.[6][8]
- Scoring: The severity of the skin reactions is scored numerically. If the responses persist to the end of the 14-day observation period, the substance is considered an irritant.[6]

## Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

Objective: To assess the potential of a substance to cause eye irritation or damage.

**Methodology:**

- Animal Model: Healthy young adult albino rabbits are used.[2][5] Both eyes of each animal are examined 24 hours before the test to ensure there are no pre-existing injuries or irritation.[2][5]
- Application: The test substance is placed in the conjunctival sac of one eye of the animal after gently pulling the lower eyelid away from the eyeball.[2][5] The other eye remains untreated and serves as a control. The eyelids are then held together for about one second to prevent loss of the substance.[2][5]
- Initial Test: The test is initially performed on a single animal.[2]
- Observation: The eyes are examined for ocular lesions at 1, 24, 48, and 72 hours after application.[10] The observation period can extend up to 21 days to determine the reversibility of the effects.[2][10]
- Confirmatory Test: If no corrosive or severe irritant effect is observed in the initial test, the response is confirmed using up to two additional animals.[4]
- Washout: The eyes are generally not washed out for at least 24 hours after instillation, unless immediate corrosive effects are noted.[2][5]

## Acute Inhalation Toxicity (Based on OECD Guideline 403)

Objective: To evaluate the health hazards associated with short-term inhalation exposure to a substance.[1][11]

**Methodology:**

- Animal Model: The rat is the preferred species for this test.[12]
- Exposure: The animals are exposed to the test substance, typically as a dust or aerosol, for a predetermined period, usually 4 hours, in a dynamic inhalation exposure system.[3][11][13] The study can be conducted at a single concentration or multiple concentrations to determine the LC50 (median lethal concentration).[3][11]

- Observation Period: Following exposure, the animals are observed for at least 14 days.[3]  
[12][13]
- Parameters Monitored: During the observation period, animals are monitored for mortality, clinical signs of toxicity, behavioral changes, and body weight fluctuations.[11]
- Necropsy: At the end of the study, a gross necropsy is performed on all animals to evaluate any pathological changes.[11][13]

## Handling and Storage

### Engineering Controls:

- Work in a well-ventilated area, preferably a chemical fume hood.[13]
- Ensure that eyewash stations and safety showers are readily accessible and in good working order.[14]

### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[2][14]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[2][13]
- Respiratory Protection: If ventilation is inadequate or when handling large quantities that may generate dust, use a NIOSH-approved N95 (or equivalent) dust mask.[5][10][14]

### Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[1]
- Avoid breathing dust.[2]
- Wash hands thoroughly after handling.[1][2]
- Do not eat, drink, or smoke in the work area.[1]

### Storage:

- Store in a cool, dry, and well-ventilated place.[1][14]
- Keep the container tightly closed.[1][2][14]
- Store locked up.[1][2]

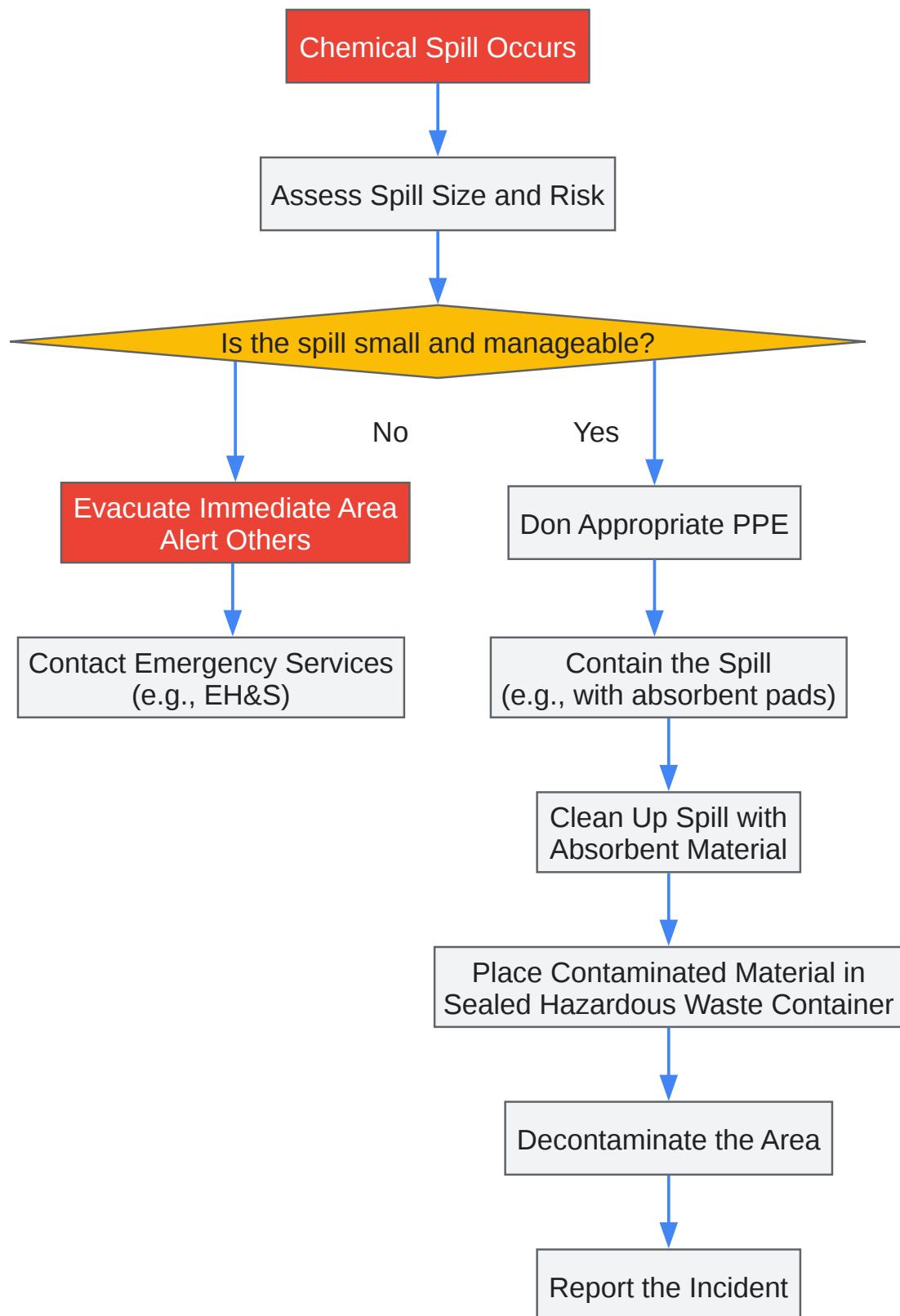
## First Aid Measures

In case of exposure, seek immediate medical attention and show the safety data sheet to the attending physician.[1][2]

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. Call a poison center or doctor if you feel unwell.[1][2]
- Skin Contact: Wash the affected area immediately with plenty of soap and water for at least 15 minutes.[1][11] If skin irritation occurs, get medical advice/attention.[1][2] Remove and wash contaminated clothing before reuse.[1][2]
- Eye Contact: Rinse cautiously with water for several minutes.[1][11] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[1][11] If eye irritation persists, get medical advice/attention.[1][2]
- Ingestion: If swallowed, rinse mouth with water. Do not induce vomiting. Call a poison center or doctor if you feel unwell.[14]

## Accidental Release Measures

In the event of a spill, follow the established protocol to ensure a safe and effective response.

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